

In-Depth Technical Guide: 2,4-Diamino-6-chloropyrimidine 3-oxide

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Compound of Interest

Compound Name: 5-Fluoro-2-hydroxybenzaldehyde
oxime

CAS No.: 2059178-06-0; 91407-40-8

Cat. No.: B2953579

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and analytical significance of 2,4-Diamino-6-chloropyrimidine 3-oxide. While the initial inquiry referenced CAS number 52220-86-9, extensive database cross-referencing has identified the correct and active CAS Registry Number for this compound as 35139-67-4. This document will proceed with the validated CAS number. This guide is intended to serve as a critical resource for professionals engaged in pharmaceutical development, quality control, and synthetic chemistry, offering in-depth insights into the molecule's characteristics and its role as a significant impurity in the synthesis of Minoxidil.

Chemical Identity and Molecular Structure

2,4-Diamino-6-chloropyrimidine 3-oxide is a heterocyclic organic compound with a pyrimidine core. The structural uniqueness of this molecule lies in the N-oxide functional group at the 3-

position of the pyrimidine ring, which significantly influences its chemical properties and reactivity.

Systematic and Common Names

- Systematic Name: 2,4-Diamino-6-chloropyrimidine 3-oxide[1]
- Common Synonyms: 6-Chloro-2,4-diaminopyrimidine 3-oxide, 2,4-Diamino-6-chloropyrimidine 3-N-oxide, Minoxidil EP Impurity A[2]

Molecular Formula and Weight

The elemental composition of the molecule is represented by the formula C₄H₅ClN₄O. Based on this, the key molecular weight parameters are tabulated below.

Parameter	Value
Molecular Formula	C ₄ H ₅ ClN ₄ O
Molecular Weight	160.56 g/mol
Monoisotopic Mass	160.0155 Da

Structural Representation

The two-dimensional structure of 2,4-Diamino-6-chloropyrimidine 3-oxide is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

Caption: 2D structure of 2,4-Diamino-6-chloropyrimidine 3-oxide.

Physicochemical Properties and Identifiers

A comprehensive understanding of the physicochemical properties of 2,4-Diamino-6-chloropyrimidine 3-oxide is essential for its handling, analysis, and application in a research or industrial setting.

Key Identifiers

The following table summarizes the primary identifiers for this compound, facilitating its unambiguous identification across various databases and regulatory documents.

Identifier	Value
CAS Number	35139-67-4
EC Number	609-076-5
InChI	InChI=1S/C4H5ClN4O/c5-2-1-3(6)9(10)4(7)8-2/h1H,6H2,(H2,7,8)
InChIKey	CFHPTZFRFWGDPD-UHFFFAOYSA-N
Canonical SMILES	<chem>Nc1cc(Cl)nc(N)[n+]1[O-]</chem>

Physical and Chemical Properties

While extensive experimental data on the physical properties of this specific compound is not widely published, its structural features suggest it is a solid at room temperature with some degree of polarity conferred by the amino and N-oxide groups.^[2]

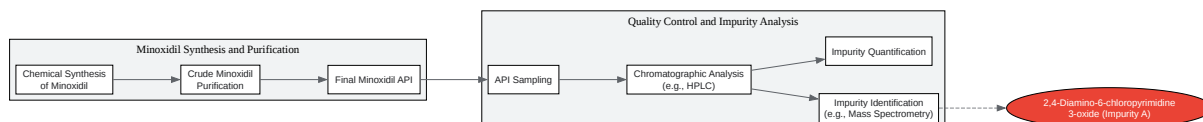
Role in Pharmaceutical Analysis and Drug Development

The primary significance of 2,4-Diamino-6-chloropyrimidine 3-oxide in the pharmaceutical industry is its classification as a process impurity in the synthesis of Minoxidil.^{[2][3]} Minoxidil is a widely used medication for the treatment of hypertension and androgenetic alopecia.

Impurity Profiling in Minoxidil Synthesis

The manufacturing process of active pharmaceutical ingredients (APIs) such as Minoxidil can lead to the formation of structurally related impurities. Regulatory bodies worldwide mandate the identification, quantification, and control of such impurities to ensure the safety and efficacy of the final drug product. 2,4-Diamino-6-chloropyrimidine 3-oxide is a known impurity that must be monitored during the quality control of Minoxidil.^[3]

The workflow for impurity profiling in this context can be visualized as follows:



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Caption: Workflow for impurity profiling of Minoxidil.

Safety and Handling

As with any chemical substance, proper safety precautions should be observed when handling 2,4-Diamino-6-chloropyrimidine 3-oxide. A comprehensive Safety Data Sheet (SDS) should be consulted prior to use. General safety recommendations include:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust.
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam in the event of a fire.[4]

Conclusion

2,4-Diamino-6-chloropyrimidine 3-oxide, correctly identified by CAS number 35139-67-4, is a molecule of significant interest to the pharmaceutical industry, primarily due to its role as a process impurity in the synthesis of Minoxidil. A thorough understanding of its molecular structure, properties, and analytical detection is crucial for ensuring the quality and safety of this widely used therapeutic agent. This guide provides a foundational understanding of this compound for researchers and professionals in drug development and quality assurance.

References

- CAS Common Chemistry. 2,4-Diamino-6-chloropyrimidine 3-oxide. [[Link](#)]
- European Chemicals Agency (ECHA). 2,4-Pyrimidinediamine, 6-chloro-, 3-oxide. [[Link](#)]

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Sources

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